

# Datelliptium Chloride suppliers and purchasing information

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## Compound of Interest

Compound Name: *Datelliptium Chloride*

Cat. No.: *B217519*

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## Datelliptium Chloride: A Technical Guide for Researchers

This guide provides an in-depth overview of **Datelliptium Chloride**, a DNA-intercalating agent with anti-tumor activities, designed for researchers, scientists, and drug development professionals. It covers supplier and purchasing information, detailed experimental protocols, and the core signaling pathways affected by this compound.

## Supplier and Purchasing Information

**Datelliptium Chloride** and its hydrochloride salt are available from several chemical suppliers catering to the research market. The available information on suppliers, product numbers, purity, and pricing is summarized below for easy comparison. Please note that pricing is subject to change and may not include shipping and handling fees. For some suppliers, a quotation must be requested.

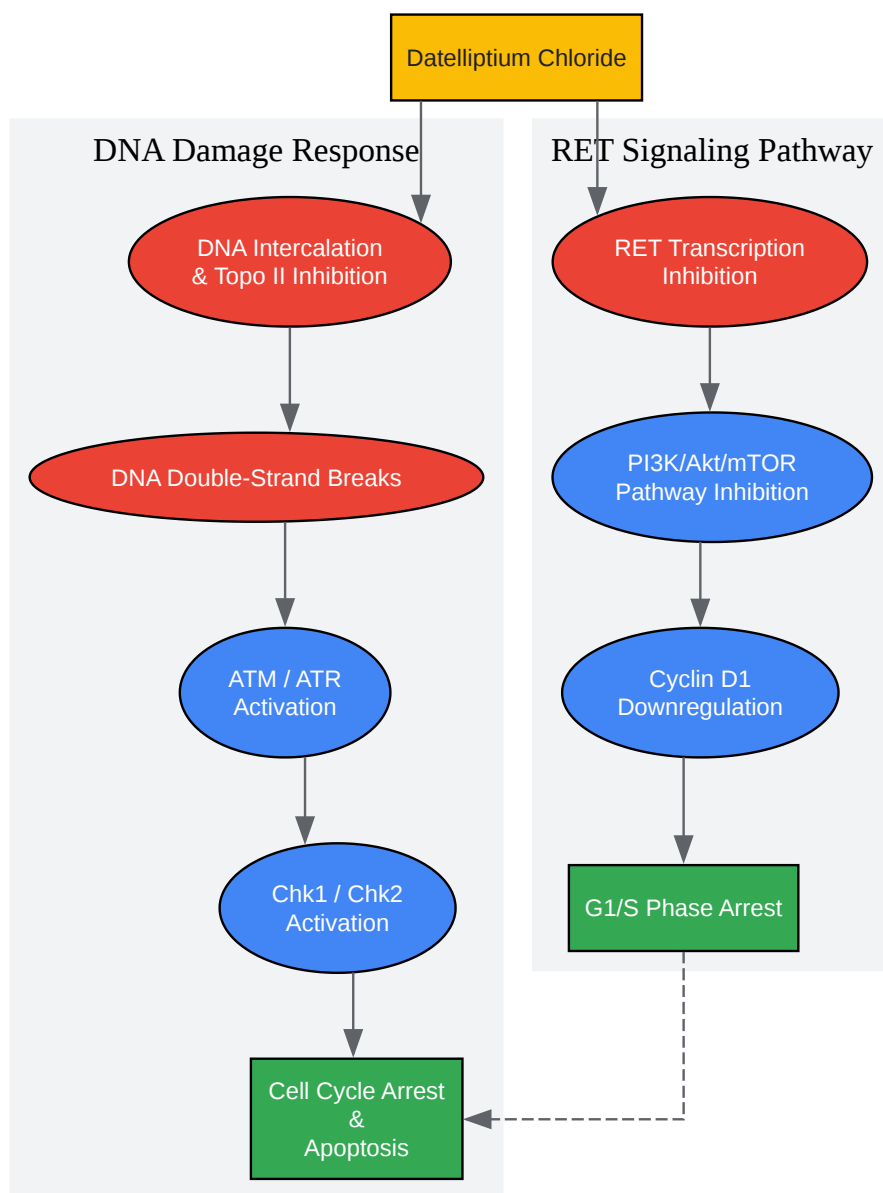
Supplier	Product Name	CAS Number	Molecular Formula	Purity	Available Quantities & Price (USD)
MedChemExpress	Datelliptium chloride	105118-14-7	C <sub>23</sub> H <sub>28</sub> ClN <sub>3</sub> O	98.33%	10 mM * 1 mL in Water: \$157
	Datelliptium chloride hydrochloride	157000-76-5	C <sub>23</sub> H <sub>29</sub> Cl <sub>2</sub> N <sub>3</sub> O	>98%	Quote required
					1 mg:
					940.90, 5mg: + 940.90, 5mg:
Aladdin	Datelliptium chloride hydrochloride	157000-76-5	C <sub>23</sub> H <sub>29</sub> Cl <sub>2</sub> N <sub>3</sub> O	Not specified	940.00, 10 mg: + 2,030.00, 25mg: + 2,030.0 5,000.00
InvivoChem	Datelliptium chloride hydrochloride	157000-76-5	C <sub>23</sub> H <sub>29</sub> Cl <sub>2</sub> N <sub>3</sub> O	>98%	Quote required
GlpBio	Datelliptium chloride	105118-14-7	C <sub>23</sub> H <sub>28</sub> ClN <sub>3</sub> O	>99.50%	Quote required
Immunomart	Datelliptium chloride hydrochloride	157000-76-5	C <sub>23</sub> H <sub>29</sub> Cl <sub>2</sub> N <sub>3</sub> O	99.91%	1 mg: \$722 - 100 mg: \$5,530 (price range)
EIE CHEMICALS	Datelliptium chloride hydrochloride	157000-76-5	C <sub>23</sub> H <sub>29</sub> Cl <sub>2</sub> N <sub>3</sub> O	≥95%	Quote required
CymitQuimica	Datelliptium chloride	105118-14-7	C <sub>23</sub> H <sub>28</sub> ClN <sub>3</sub> O	98%	Quote required
Cayman Chemical	Datelliptium (chloride hydrochloride)	157000-76-5	C <sub>23</sub> H <sub>28</sub> N <sub>3</sub> O • Cl [HCl]	≥98%	Quote required

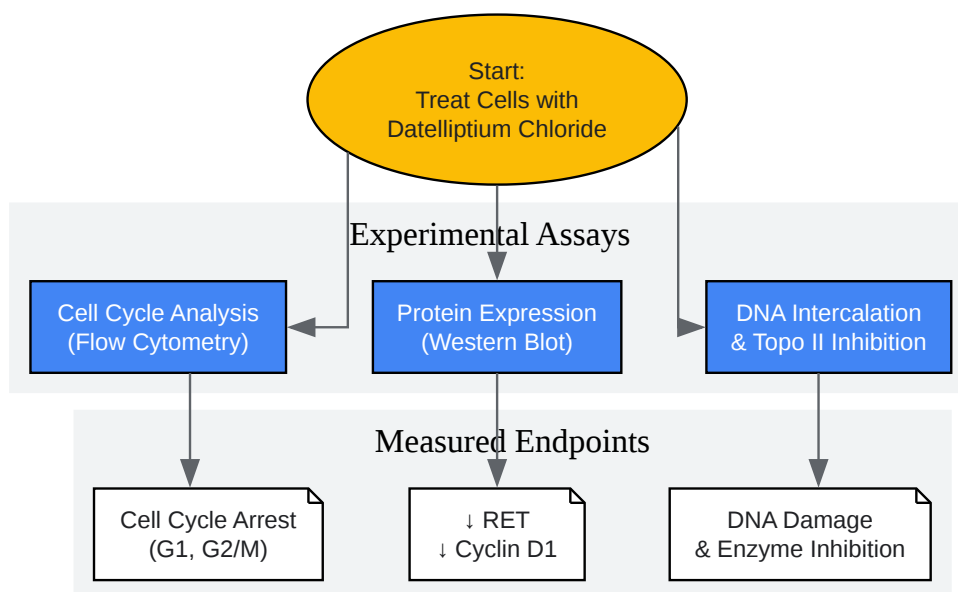
## Mechanism of Action and Signaling Pathways

**Datelliptium Chloride**, a derivative of the plant alkaloid ellipticine, exerts its anti-tumor effects through multiple mechanisms, primarily as a DNA intercalating agent and an inhibitor of topoisomerase II.[1][2] Its planar structure allows it to insert between the base pairs of DNA, distorting the double helix and interfering with DNA replication and transcription.[3][4] This action, coupled with the inhibition of topoisomerase II, an enzyme crucial for resolving DNA topological problems during replication, leads to the accumulation of DNA strand breaks.[2][5]

The resulting DNA damage triggers a complex cellular signaling cascade known as the DNA Damage Response (DDR).[6] This response is primarily orchestrated by the ATM (Ataxia-Telangiectasia Mutated) and ATR (ATM and Rad3-related) kinases.[7][8] ATM is activated by double-strand breaks, while ATR responds to a broader range of DNA damage.[8] Activation of these kinases initiates a signaling cascade that leads to cell cycle arrest, providing time for DNA repair, or if the damage is too severe, the induction of apoptosis.[6]

In addition to its direct effects on DNA, Datelliptium has been shown to downregulate the transcription of the RET proto-oncogene.[9][10] This leads to the suppression of the PI3K/Akt/mTOR signaling pathway, which is critical for cell proliferation and survival.[9] A key downstream effector of this pathway is Cyclin D1, a protein essential for the G1 to S phase transition in the cell cycle.[9] By reducing Cyclin D1 levels, Datelliptium contributes to cell cycle arrest at the G1/S checkpoint.[9]





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